

# 2,3,5,6-Tetrafluoropyridine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2,3,5,6-Tetrafluoropyridine

Cat. No.: B1295328

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This guide provides an in-depth overview of the safety and handling precautions for **2,3,5,6-Tetrafluoropyridine** (CAS No: 2875-18-5). It is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely. The information is compiled from publicly available safety data sheets and toxicological resources.

## Section 1: Chemical and Physical Properties

**2,3,5,6-Tetrafluoropyridine** is a fluorinated heterocyclic compound used as an intermediate in organic and pharmaceutical synthesis.<sup>[1][2]</sup> Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> HF <sub>4</sub> N	[3]
Molecular Weight	151.06 g/mol	[4]
Appearance	Clear, colorless to light yellow liquid	[1]
Boiling Point	102 °C (lit.)	[2]
Density	1.499 g/mL at 25 °C (lit.)	[2]
Flash Point	31 °C (87.8 °F) - closed cup	
Refractive Index	n <sub>20</sub> /D 1.4046 (lit.)	[2]
CAS Number	2875-18-5	[4]

## Section 2: Hazard Identification and Classification

This chemical is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is a flammable liquid and can cause significant irritation upon contact.

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Acute Toxicity, Oral	Category 4 (10% of notifications)	H302: Harmful if swallowed

Source(s):[4]

Toxicological Data Summary: While GHS classifications indicate potential toxicity, specific quantitative data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for **2,3,5,6-Tetrafluoropyridine** are not readily available in the public domain. The hazard classifications are based on aggregated data from suppliers and regulatory inventories. [4] The primary hazards are associated with its flammability and irritant properties.

## Section 3: Safety and Handling Precautions

Due to its hazardous nature, strict safety protocols must be followed when handling **2,3,5,6-Tetrafluoropyridine**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [5]
- Use explosion-proof electrical, ventilating, and lighting equipment. [4]
- Ground and bond containers and receiving equipment to prevent static discharge. [4]

Handling Procedures:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking. [5]
- Keep the container tightly closed when not in use. [4]
- Use only non-sparking tools. [4]
- Avoid breathing mist, vapors, or spray. [5]
- Do not get in eyes, on skin, or on clothing. [5]
- Wash hands and any exposed skin thoroughly after handling. [5]

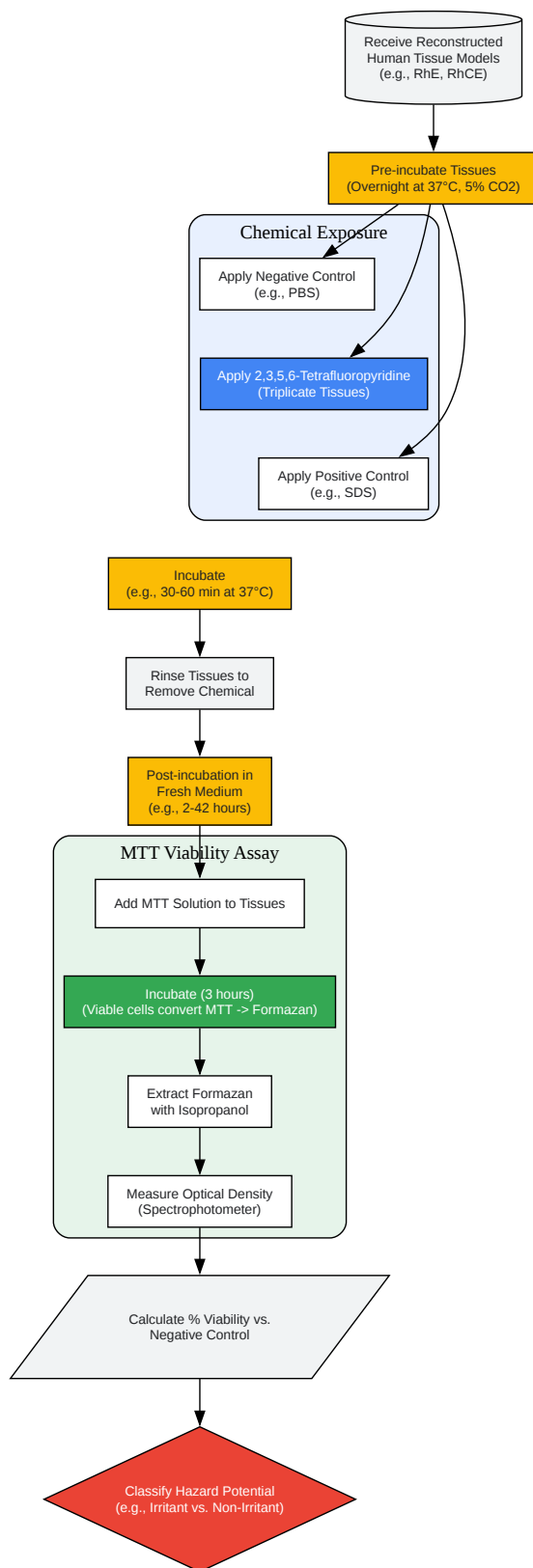
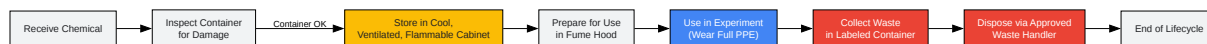
Storage:

- Store in a cool, well-ventilated place. [6]

- Keep in a tightly closed container.
- Store away from incompatible materials such as strong oxidizing agents.[5]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[6]



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